

storage conditions to maintain Phosphocholine chloride calcium salt tetrahydrate integrity

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Compound of Interest

Compound Name: *Phosphocholine chloride calcium salt tetrahydrate*

Cat. No.: *B1147120*

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Technical Support Center: Phosphocholine Chloride Calcium Salt Tetrahydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting for **Phosphocholine chloride calcium salt tetrahydrate** to ensure its integrity throughout experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the optimal storage temperature for **Phosphocholine chloride calcium salt tetrahydrate**?

For long-term stability, it is recommended to store **Phosphocholine chloride calcium salt tetrahydrate** at -20°C.^{[1][2]} While some sources suggest storage at room temperature is possible, maintaining a frozen state at -20°C is best practice to minimize potential degradation.^[3]

Q2: How should I handle the compound upon receipt?

Phosphocholine chloride calcium salt tetrahydrate is a white to off-white crystalline powder.^{[4][5]} It is hygroscopic and light-sensitive.^{[4][6]} Upon receipt, the compound should be stored in

a tightly sealed container in a dark, dry, and well-ventilated area.[1][6] It is crucial to allow the container to equilibrate to room temperature before opening to prevent condensation of moisture onto the product.[7]

Q3: What are the signs of degradation?

Visual signs of degradation can include a change in the physical appearance of the powder, such as clumping, discoloration, or becoming gummy.[8] This is often due to moisture absorption.[8] For a more definitive assessment of integrity, analytical methods such as HPLC or titration to verify purity are recommended.[1]

Q4: Can I dissolve the compound in an organic solvent for storage?

While phospholipids are often stored in organic solvents, it is important to use appropriate containers.[7] If you dissolve **Phosphocholine chloride calcium salt tetrahydrate** in an organic solvent, store the solution in a glass container with a Teflon-lined cap at -20°C.[7] Avoid using plastic containers for storage with organic solvents as this can lead to leaching of impurities.[7]

Q5: Is this compound sensitive to light?

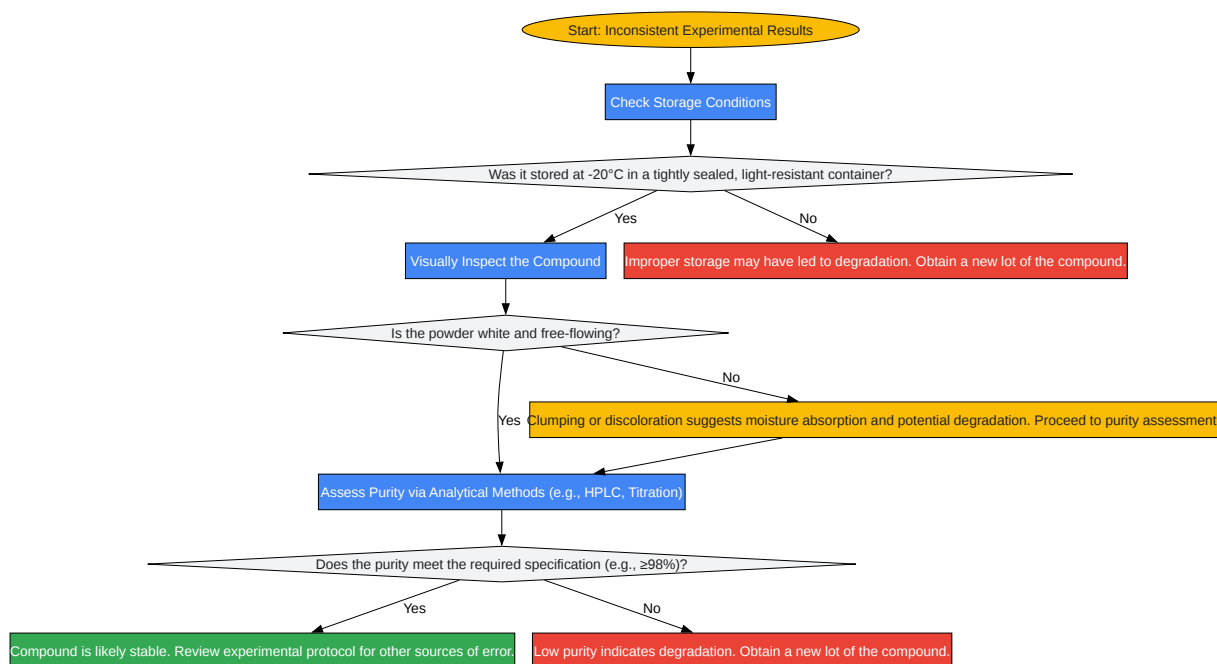
Yes, **Phosphocholine chloride calcium salt tetrahydrate** is light-sensitive.[4][6] It should be stored in a light-resistant container to maintain its integrity.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **Phosphocholine chloride calcium salt tetrahydrate**.

Problem: Inconsistent experimental results.

Inconsistent results can often be traced back to the integrity of the starting material. Follow this workflow to troubleshoot potential issues with your **Phosphocholine chloride calcium salt tetrahydrate**.



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Troubleshooting workflow for **Phosphocholine chloride calcium salt tetrahydrate** integrity.

Data Presentation: Storage and Handling Parameters

Parameter	Recommendation	Rationale
Storage Temperature	-20°C (long-term)	Minimizes chemical degradation and hydrolysis. [1] [2]
Container	Tightly sealed, light-resistant glass container	Protects from moisture and light, which can cause degradation. [1] [6] [7]
Atmosphere	Inert gas (e.g., argon, nitrogen) is recommended, especially for solutions	Prevents oxidation of the lipid component. [7]
Handling	Allow to warm to room temperature before opening	Prevents condensation and moisture absorption. [7]
Appearance	White to off-white crystalline powder	A change in appearance may indicate degradation. [4] [5]

Experimental Protocols: Purity Assessment by HPLC

This is a general protocol for assessing the purity of **Phosphocholine chloride calcium salt tetrahydrate** by High-Performance Liquid Chromatography (HPLC). The exact parameters may need to be optimized for your specific system.

Objective: To determine the purity of **Phosphocholine chloride calcium salt tetrahydrate**.

Materials:

- **Phosphocholine chloride calcium salt tetrahydrate** sample
- HPLC-grade water
- HPLC-grade acetonitrile

- Appropriate HPLC column (e.g., C18)
- HPLC system with a suitable detector (e.g., UV or ELSD)

Methodology:

- Standard Preparation:
 - Accurately weigh a known amount of a reference standard of **Phosphocholine chloride calcium salt tetrahydrate**.
 - Dissolve in an appropriate solvent (e.g., water) to a known concentration.
 - Prepare a series of dilutions to create a calibration curve.
- Sample Preparation:
 - Accurately weigh a sample of the **Phosphocholine chloride calcium salt tetrahydrate** to be tested.
 - Dissolve in the same solvent as the standard to a concentration within the range of the calibration curve.
- HPLC Analysis:
 - Set up the HPLC system with the appropriate column and mobile phase. A common mobile phase for similar compounds might be a gradient of water and acetonitrile.
 - Equilibrate the system until a stable baseline is achieved.
 - Inject the standard solutions, followed by the sample solution.
 - Record the chromatograms.
- Data Analysis:
 - Identify the peak corresponding to **Phosphocholine chloride calcium salt tetrahydrate** based on the retention time of the standard.

- Calculate the area of the peak for the sample.
- Determine the purity of the sample by comparing the peak area of the sample to the calibration curve generated from the standards, or by calculating the area percentage of the main peak relative to all other peaks in the chromatogram. The purity is often reported as $\geq 98\%$ by HPLC.^[1]

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References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. 4826-71-5 Phosphocholine chloride calcium salt tetrahydrate AKSci O175 [aksci.com]
- 3. 4826-71-5[Calcium 2-(trimethylammonio)ethyl phosphate chloride|BLD Pharm [bldpharm.com]
- 4. Buy Phosphocholine chloride calcium salt tetrahydrate (EVT-1489235) | 72556-74-2 [evitachem.com]
- 5. chemimpex.com [chemimpex.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. avantiresearch.com [avantiresearch.com]
- 8. researchgate.net [researchgate.net]
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